

Ethyl Dichlorophosphite: A Versatile Intermediate in the Synthesis of Bioactive Molecules

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Compound of Interest

Compound Name: Ethyl dichlorophosphite

Cat. No.: B073183

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **ethyl dichlorophosphite** (CAS 1498-42-6), a highly reactive organophosphorus compound, and its critical role as an intermediate in the synthesis of a wide array of bioactive molecules. Its utility stems from the two reactive phosphorus-chlorine bonds, which allow for sequential reactions with various nucleophiles to build complex phosphorus-containing scaffolds. These scaffolds are integral to many therapeutic agents, including antivirals, enzyme inhibitors, and pesticides.

Physicochemical Properties and Safety Data

Ethyl dichlorophosphite is a flammable and corrosive liquid that requires careful handling under inert, anhydrous conditions.^{[1][2]} Its key physical and chemical properties are summarized below.

Table 1: Physicochemical Properties of **Ethyl Dichlorophosphite**

Property	Value	Reference(s)
CAS Number	1498-42-6	[1]
Molecular Formula	C ₂ H ₅ OPCl ₂	[1]
Molecular Weight	146.94 g/mol	[1]
Appearance	Liquid	[1]
Boiling Point	117-118 °C (lit.)	[1][2]
Density	1.286 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.464 (lit.)	[1]
Flash Point	4 °C (39.2 °F) - closed cup	[1][2]
Storage Temperature	2-8°C	[1]

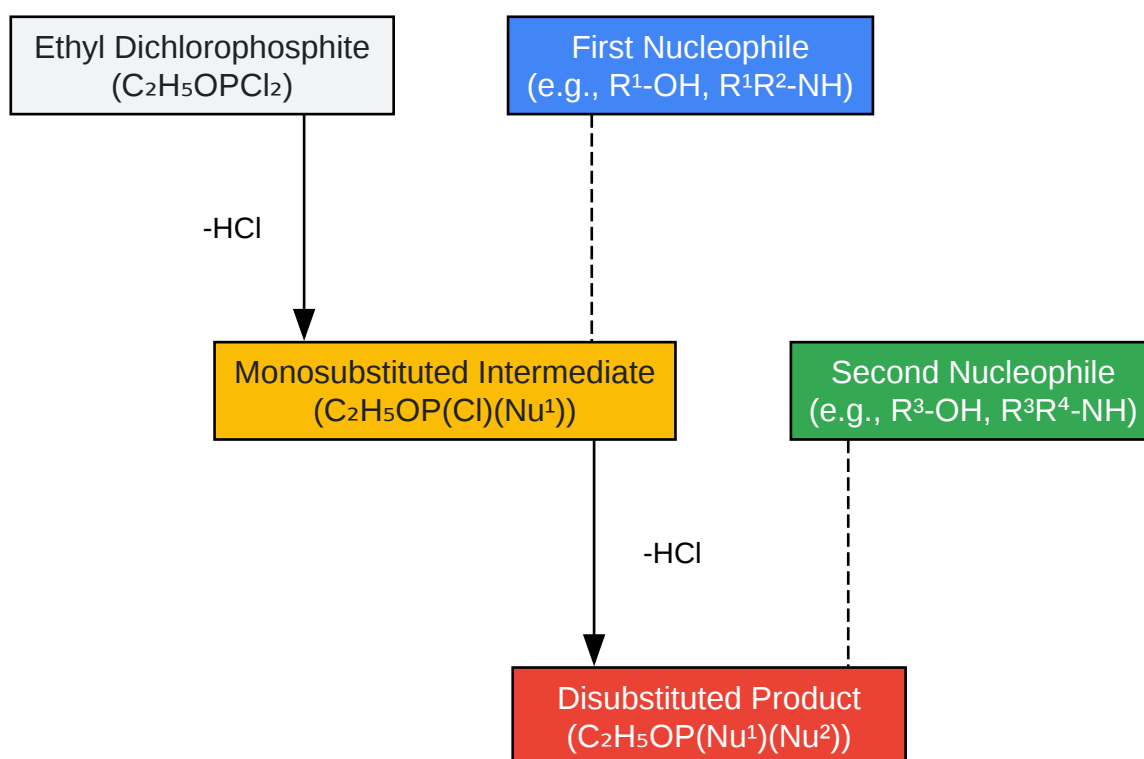
Due to its hazardous nature, strict safety protocols must be followed. It is classified as a flammable liquid and causes severe skin burns and eye damage.[1]

Table 2: Hazard and Safety Information for **Ethyl Dichlorophosphite**

Hazard Type	GHS Classification	Precautionary Codes	Reference(s)
Flammability	Flammable Liquid 2	H225	[1]
Corrosivity	Skin Corrosion 1B	H314	[1]
Handling	P210, P280, P303+P361+P353, P305+P351+P338	[1][2]	
Personal Protective Equipment (PPE)	Faceshields, Goggles, Chemical-resistant Gloves, Respirator with appropriate filter (e.g., type ABEK)	[1][2]	

Core Reactivity: A Gateway to Organophosphorus Compounds

The synthetic utility of **ethyl dichlorophosphite** lies in its electrophilic phosphorus center, which readily reacts with a variety of nucleophiles such as alcohols, phenols, and amines.[3][4] The two chlorine atoms act as excellent leaving groups, allowing for a stepwise or one-pot synthesis of disubstituted phosphite derivatives. This sequential reactivity is fundamental to creating asymmetrical phosphorus compounds, which are often required for targeted biological activity.



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General reactivity of **ethyl dichlorophosphite**.

This core reactivity is the foundation for synthesizing several classes of important bioactive molecules, including phosphonates, phosphoramidates, and nucleoside phosphites.[5][6]

Applications in Bioactive Molecule Synthesis

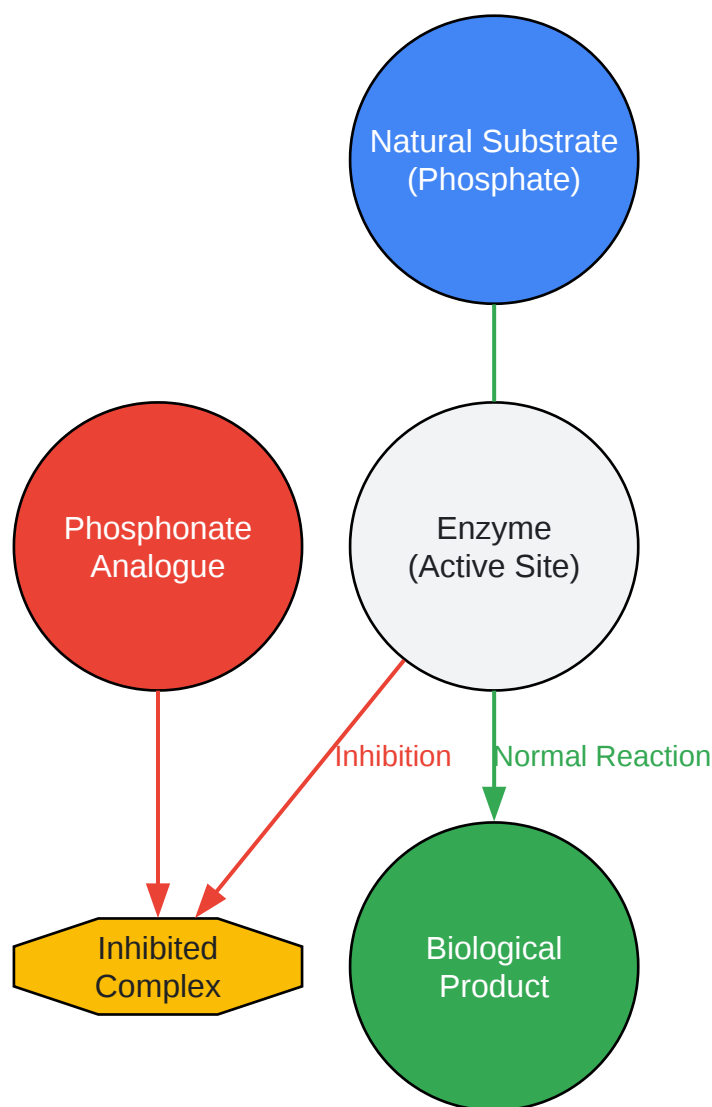
Phosphorus-containing compounds are ubiquitous in biology, playing key roles in everything from genetic material (DNA/RNA) to energy transfer (ATP).^[7] Synthetic organophosphorus molecules often function by mimicking these natural structures.^[8] **Ethyl dichlorophosphite** serves as a key starting material for building such mimics.

Synthesis of Phosphonate and Phosphite Prodrugs

Many antiviral drugs, such as nucleoside analogues, must be phosphorylated within the cell to become active. **Ethyl dichlorophosphite** is a precursor for creating phosphonate and phosphite prodrugs that can more easily enter cells before being converted to the active form.^[5]

Development of Enzyme Inhibitors

Phosphonates are stable analogues of phosphates and can act as potent competitive inhibitors of enzymes that process phosphate-containing substrates.^[8] This is a widely used strategy in drug design. For example, phosphinanes and azaphosphinanes, synthesized from related phosphorus intermediates, have been shown to be potent inhibitors of thrombin-activatable fibrinolysis inhibitor (TAFIa), a target for treating ischemic stroke.^[5]



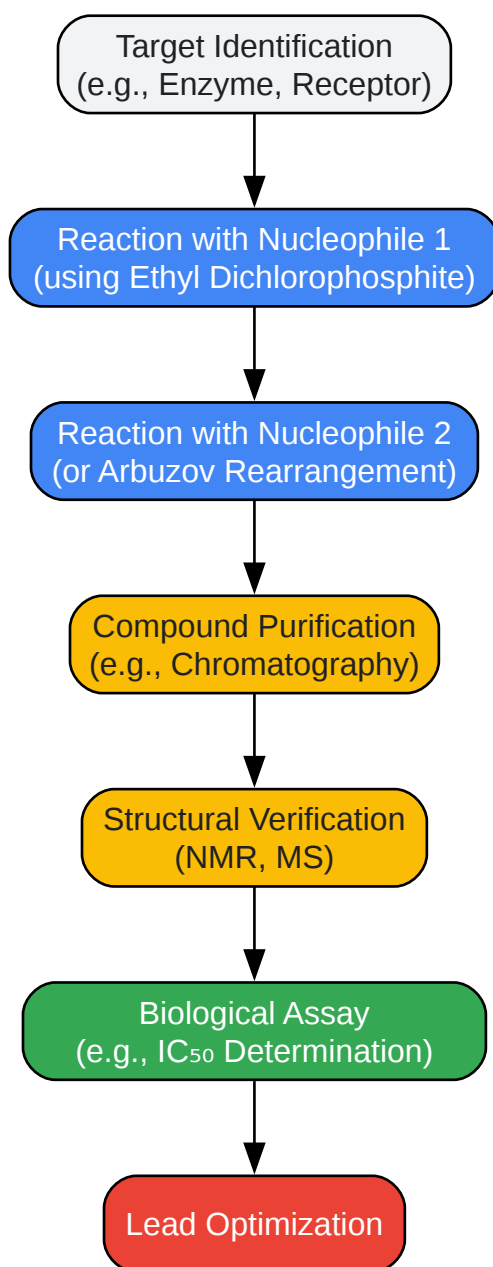
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Phosphonates as competitive enzyme inhibitors.

Peptide and Agrochemical Synthesis

Ethyl dichlorophosphite has been used in the synthesis of modified peptide derivatives.[9] Furthermore, related organophosphorus intermediates like ethyl dichlorophosphate are crucial in the agrochemical sector for producing pesticides such as Ethoprophos.[10]

The general workflow for developing a bioactive molecule using **ethyl dichlorophosphite** involves several key stages, from initial synthesis to biological evaluation.



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Workflow for bioactive molecule development.

Key Experimental Protocols

The following are generalized experimental procedures for the synthesis of derivatives from **ethyl dichlorophosphite**.

Disclaimer: These protocols are representative and must be adapted and optimized for specific substrates and scales. All reactions should be performed by trained personnel in a well-ventilated fume hood under an inert atmosphere (e.g., Argon or Nitrogen).

Protocol: Synthesis of an Asymmetrical Diaryl Ethyl Phosphite

This protocol describes the sequential reaction of **ethyl dichlorophosphite** with two different phenolic nucleophiles.

- Reaction Setup:
 - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and argon inlet, add the first phenol (1.0 eq.) and a non-nucleophilic base such as triethylamine (TEA, 1.1 eq.) to anhydrous dichloromethane (DCM).
 - Cool the solution to -78 °C using a dry ice/acetone bath.
- First Addition:
 - Slowly add **ethyl dichlorophosphite** (1.0 eq.) dropwise to the cooled solution, ensuring the internal temperature does not rise significantly.
 - Stir the mixture at -78 °C for 15-30 minutes, then allow it to slowly warm to room temperature and stir for 2-4 hours.[\[11\]](#)
 - The formation of the monosubstituted intermediate (ethyl aryl phosphorochloridite) can be monitored by ^{31}P NMR spectroscopy.
- Second Addition:
 - In a separate flask, prepare a solution of the second phenol (1.0 eq.) and TEA (1.1 eq.) in anhydrous DCM.
 - Cool the reaction mixture containing the intermediate back to -78 °C.
 - Add the solution of the second phenol dropwise.

- Allow the reaction to warm to room temperature and stir for 12-24 hours until completion, monitoring by TLC or ^{31}P NMR.[11]
- Workup and Purification:
 - Filter the reaction mixture to remove the triethylammonium chloride salt.
 - Wash the filtrate with a saturated aqueous solution of NaHCO_3 , followed by brine.
 - Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel.

Protocol: Synthesis of an Ethyl Phosphoramidite

This protocol details the reaction of **ethyl dichlorophosphite** with a primary or secondary amine.

- Reaction Setup:
 - To a flame-dried, three-neck round-bottom flask under an argon atmosphere, add the desired amine (1.0 eq.) and triethylamine (1.1 eq.) to anhydrous DCM.
 - Cool the solution to $-78\text{ }^\circ\text{C}$.
- Addition of Phosphorylating Agent:
 - Slowly add a solution of the pre-formed monosubstituted intermediate (ethyl aryl phosphorochloridite, from Protocol 4.1, Step 2) in DCM to the cooled amine solution.[11]
 - Stir the reaction at $-78\text{ }^\circ\text{C}$ for 10 minutes, then allow it to warm to room temperature and stir for 12 hours.[11]
- Workup and Purification:
 - Wash the reaction mixture with water and then brine.[11]

- Dry the organic phase over anhydrous sodium sulfate, filter, and remove the solvent in vacuo.^[11]
- Purify the resulting phosphoramidite product using column chromatography.

Conclusion

Ethyl dichlorophosphite is a powerful and versatile reagent in synthetic organic chemistry. Its well-defined reactivity provides a reliable platform for the construction of diverse phosphorus-containing molecules. For researchers in drug discovery and development, mastering the handling and application of this intermediate opens the door to novel phosphonate and phosphite-based therapeutics, from next-generation antivirals to highly specific enzyme inhibitors. As the demand for innovative bioactive compounds grows, the importance of fundamental building blocks like **ethyl dichlorophosphite** will continue to be paramount.

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